

## molecular weight and formula of thallium(I) carbonate

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# An In-depth Technical Guide to Thallium(I) Carbonate

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Thallium(I) carbonate (TI<sub>2</sub>CO<sub>3</sub>) is a unique inorganic compound, notable as one of the few water-soluble heavy metal carbonates. While its extreme toxicity precludes its direct use in therapeutic applications, its utility as a reagent in specialized organic synthesis reactions makes it a compound of interest for professionals in chemical research and drug development. This guide provides a comprehensive overview of the chemical and physical properties of thallium(I) carbonate, detailed experimental protocols for its application, and critical safety information for its handling.

## **Core Properties and Data**

Thallium(I) carbonate is a white, crystalline, and odorless solid.[1] Its chemical formula is Tl<sub>2</sub>CO<sub>3</sub>, and it has a molar mass of approximately 468.78 g/mol .[2][3] Unlike most heavy metal carbonates, it is soluble in water and its aqueous solutions are strongly basic due to hydrolysis. [4] It is, however, insoluble in organic solvents such as ethanol, ether, and acetone.[1][5] The compound has a monoclinic crystal structure.[1][4]





Table 1: Physicochemical Properties of Thallium(I)

Carbonate

Property	Value	References
Chemical Formula	Tl <sub>2</sub> CO <sub>3</sub>	[1][2]
Molecular Weight	468.78 g/mol	[2][3]
Appearance	White, odorless, crystalline solid	[1][6]
Density	7.11 g/cm³ at 25 °C	[1]
Melting Point	272 °C (522 °F; 545 K)	[1]
Solubility in Water	5.2 g/100 mL at 25 °C27.2 g/100 mL at 100 °C	[1]
Solubility in Organic Solvents	Insoluble in ethanol, ether, acetone	[1][5]
Crystal Structure	Monoclinic	[1][4]
CAS Number	6533-73-9	[2]

## **Synthesis and Formulation**

The primary method for the synthesis of thallium(I) carbonate is through the reaction of an aqueous solution of thallium(I) hydroxide with carbon dioxide.[1][6] The process involves saturating a hot aqueous solution of thallium(I) hydroxide with CO<sub>2</sub>, which leads to the precipitation of thallium(I) carbonate.

It is important to note that thallium(I) carbonate can also form as an impurity in the synthesis of thallium(I) hydroxide if there is exposure to atmospheric carbon dioxide.[7]

## **Applications in Research and Development**

While thallium(I) carbonate has limited commercial applications, it serves specific roles in laboratory and industrial settings.



- Organic Synthesis: Thallium(I) carbonate is primarily used as a base in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[8] It has been shown to accelerate reaction rates and improve yields, particularly with sterically hindered substrates.
   [9] This is of significant interest to drug development professionals, as the Suzuki-Miyaura coupling is a cornerstone of modern medicinal chemistry for the synthesis of complex organic molecules.
- Precursor to other Thallium Compounds: It serves as a starting material for the synthesis of other thallium(I) salts, such as thallium nitrate and thallium halides, which have applications in materials science.[5]
- Specialized Materials: Thallium(I) carbonate is used in the manufacturing of high-refractive-index optical glasses and artificial diamonds.[5][10][11]

It is important to distinguish the use of thallium compounds like thallium(I) carbonate in chemical synthesis from the use of thallium isotopes in medical imaging. The radioisotope Thallium-201 (<sup>201</sup>TI) is utilized in nuclear medicine for myocardial perfusion imaging (SPECT scans) to diagnose coronary artery disease.[12][13] However, thallium(I) carbonate itself is not directly used in these imaging applications.

## **Experimental Protocols**

Given its role in accelerating Suzuki-Miyaura cross-coupling reactions, a general experimental protocol is provided below. Extreme caution and adherence to all safety protocols are mandatory when handling thallium compounds.

## Protocol: Thallium(I) Carbonate in Suzuki-Miyaura Cross-Coupling

This protocol is a generalized procedure and may require optimization based on the specific substrates used.

#### Materials:

- Aryl or vinyl halide (1.0 mmol)
- Aryl or vinyl boronic acid (1.2 mmol)



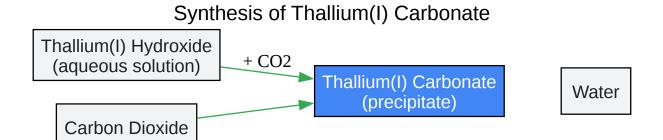
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 0.05 mmol)
- Thallium(I) carbonate (2.0 mmol)
- Anhydrous, degassed solvent (e.g., THF, 10 mL)
- Degassed water (2 mL)

#### Procedure:

- In a well-ventilated fume hood, add the aryl or vinyl halide, aryl or vinyl boronic acid, and palladium catalyst to a round-bottomed flask equipped with a magnetic stir bar.
- Add the thallium(I) carbonate to the flask.[9]
- Add the anhydrous organic solvent followed by the degassed water.
- Stir the reaction mixture at the appropriate temperature (e.g., room temperature to 80 °C), monitoring its progress by thin-layer chromatography (TLC) or gas chromatography (GC).[9]
- Upon completion, cool the mixture to room temperature and dilute with an organic solvent like ethyl acetate.[9]
- Filter the mixture through a pad of celite to remove the palladium catalyst and inorganic salts.[9]
- The filtrate should be carefully washed, dried, and concentrated under reduced pressure to yield the crude product, which can then be purified by standard methods such as column chromatography.

# Mandatory Visualizations Diagram 1: Synthesis of Thallium(I) Carbonate



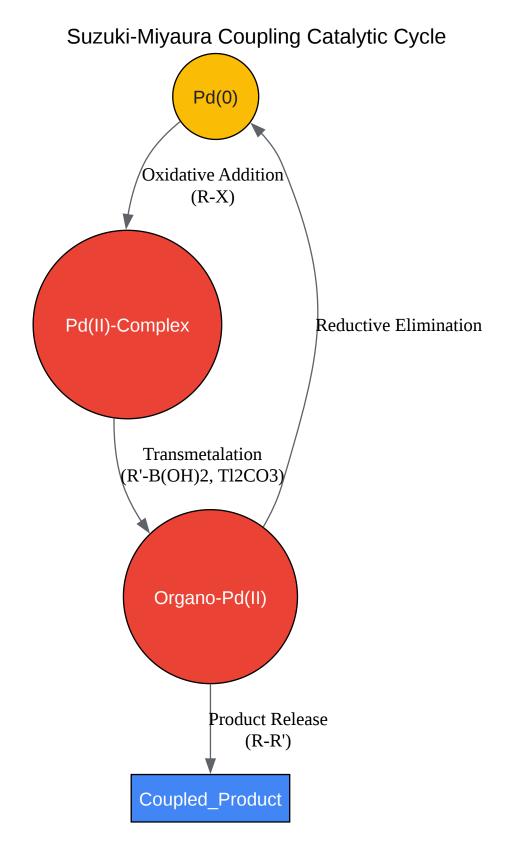


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Caption: A simplified workflow for the synthesis of thallium(I) carbonate.

## Diagram 2: Suzuki-Miyaura Coupling Catalytic Cycle





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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.



## Safety and Handling

Thallium(I) carbonate is extremely toxic and poses a severe health hazard. It is fatal if swallowed, inhaled, or absorbed through the skin.[11] Thallium is a cumulative poison, and symptoms of exposure may be delayed.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (doublegloving is recommended), safety goggles, a face shield, and a dedicated lab coat. A NIOSHapproved respirator should be used when handling the powder.
- Handling: All manipulations must be conducted in a certified chemical fume hood. Avoid creating dust.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from acids and oxidizing agents.
- Disposal: Dispose of as hazardous waste in accordance with all local, state, and federal regulations. Never dispose of thallium waste down the drain.

### Conclusion

Thallium(I) carbonate is a compound with a narrow but important range of applications, particularly in facilitating challenging Suzuki-Miyaura cross-coupling reactions. For researchers in organic synthesis and drug development, it can be a valuable tool. However, its utility is overshadowed by its extreme toxicity, which necessitates stringent safety protocols. A thorough understanding of its properties and risks is essential for its safe and effective use in a research setting.

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